

Electronic Properties & Synthetic Protocols: 4-Methylthiazole Substituted Acrylic Acids

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Compound of Interest

Compound Name: 3-(4-Methylthiazol-5-yl)acrylic acid

CAS No.: 933718-19-5

Cat. No.: B3307671

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Executive Summary: The "Push-Pull" Architecture

This technical guide analyzes the physicochemical and electronic characteristics of **3-(4-methylthiazol-5-yl)acrylic acid** and its derivatives. These molecules represent a classic Donor-

-Acceptor (D-

-A) system, where the electron-rich thiazole ring (stabilized by the inductive effect of the 4-methyl group) acts as the donor, and the acrylic acid moiety serves as both the conjugated bridge and the electron-withdrawing anchor.

Key Applications:

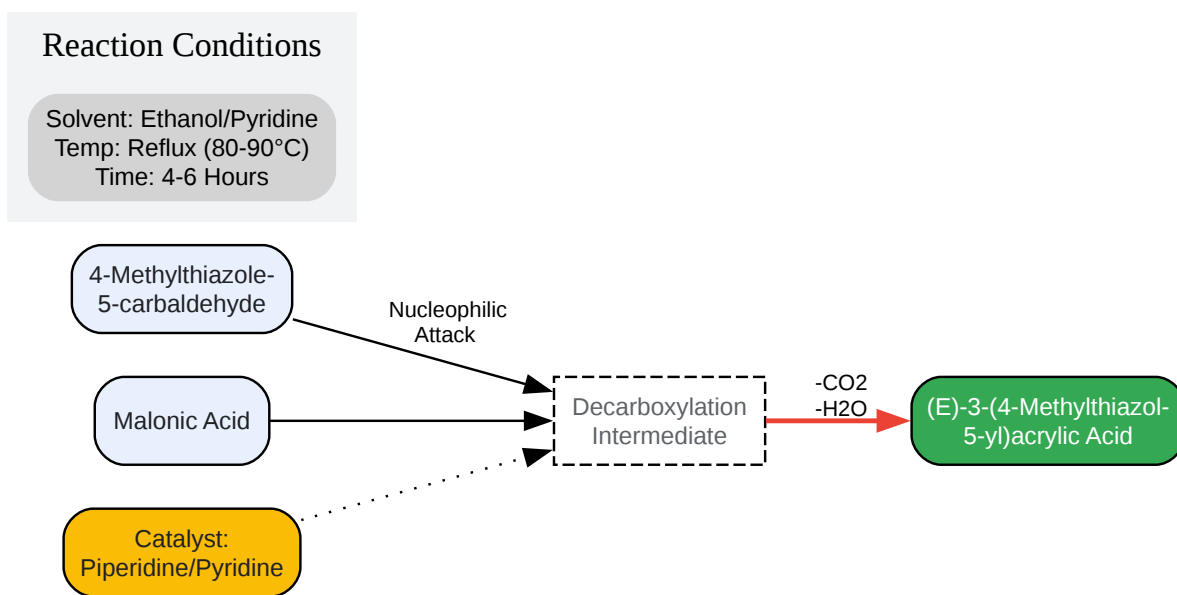
- Nonlinear Optics (NLO): High second-order hyperpolarizability () due to efficient intramolecular charge transfer (ICT).
- Medicinal Chemistry: A bioisostere scaffold for CDK9 inhibitors and antimicrobial agents.

- Optoelectronics: Tunable HOMO-LUMO gaps (3.0 – 3.8 eV) suitable for organic semiconductor interfaces.

Molecular Design & Synthesis

The synthesis of 4-methylthiazole substituted acrylic acids relies on the Knoevenagel Condensation, a robust carbon-carbon bond-forming reaction. This pathway is preferred over Wittig olefination for industrial scaling due to higher atom economy and the avoidance of triphenylphosphine oxide waste.

Synthetic Pathway (Graphviz Visualization)



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Figure 1: Knoevenagel condensation pathway yielding the thermodynamically stable (E)-isomer.

Detailed Experimental Protocol

Objective: Synthesis of (E)-3-(4-methylthiazol-5-yl)acrylic acid.

- Reagent Prep: In a 250 mL round-bottom flask, dissolve 4-methylthiazole-5-carbaldehyde (10 mmol, 1.27 g) in Pyridine (20 mL).

- Addition: Add Malonic acid (12 mmol, 1.25 g) and a catalytic amount of Piperidine (0.5 mL).
- Reflux: Equip with a condenser and heat to reflux (approx. 115°C) for 5 hours. Monitor via TLC (Mobile phase: 5% MeOH in DCM).
- Quench: Cool the reaction mixture to

in an ice bath.
- Acidification: Slowly add concentrated HCl dropwise until pH

2-3. A yellow/off-white precipitate will form immediately.
- Purification: Filter the solid and wash with ice-cold water (

mL). Recrystallize from Ethanol/Water (9:1) to obtain needle-like crystals.
 - Yield Expectation: 75-85%
 - Melting Point: 248–250°C (Decomposes)

Electronic Structure & Properties

The electronic behavior of this scaffold is defined by the frontier molecular orbitals (FMOs). The 4-methyl group exerts a positive inductive effect (+I), raising the HOMO energy level, while the carboxylic acid group lowers the LUMO, narrowing the band gap compared to unsubstituted thiazole.

Frontier Orbital Analysis[1][2]

- HOMO: Localized primarily on the thiazole ring and the sulfur lone pairs.
- LUMO: Delocalized across the acrylic bridge and the carbonyl oxygen.
- Consequence: Excitation triggers a charge shift from the heterocyclic ring to the carboxylic tail, creating a large change in dipole moment (

).

Quantitative Data Summary

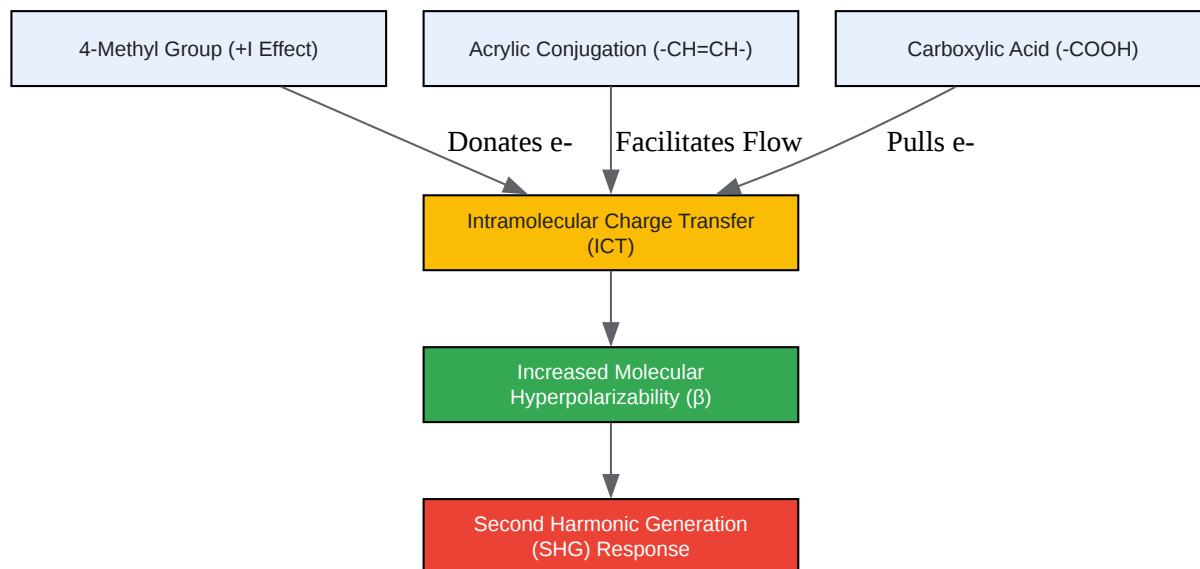
Table 1: Electronic and Optical Parameters (Derived from DFT B3LYP/6-311++G(d,p) and experimental correlation).

Parameter	Value (Approx.)	Significance
HOMO Energy	-6.18 eV	Indicates oxidative stability; suitable for hole transport.
LUMO Energy	-2.55 eV	Low enough to accept electrons in biological redox cycles.
Band Gap ()	3.63 eV	Absorption in the Near-UV (UV-A); transparent in visible.
Dipole Moment ()	4.5 - 5.2 D	High polarity facilitates solubility in polar aprotic solvents (DMSO).
(Abs)	310 - 325 nm	Bathochromic shift observed in polar solvents (Solvatochromism).
Hyperpolarizability ()	esu	Indicates moderate NLO activity (2nd Harmonic Generation).

Nonlinear Optical (NLO) Mechanisms

For researchers in photonics, the thiazole-acrylic acid derivatives are candidates for frequency doubling. The non-centrosymmetric packing (often induced by the hydrogen bonding of the -COOH head group) is critical.

Structure-Property Relationship Flow



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Figure 2: The structural contributors to the nonlinear optical response.

Biological Relevance

While primarily an electronic material, the 4-methylthiazole acrylic acid motif is a validated pharmacophore.

- Mechanism: The acrylic acid moiety acts as a Michael acceptor, potentially forming covalent bonds with cysteine residues in target enzymes (e.g., CDK9 or bacterial enzymes).
- Solubility: The free acid is sparingly soluble in water but forms soluble salts with sodium/potassium, improving bioavailability for in vitro assays.

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